

Denopterin handling and storage

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Denopterin

CAS No.: 22006-84-4

Cat. No.: S525642

[Get Quote](#)

Denopterin: Basic Information

For identification and initial characterization, the following data is available:

Property	Value
CAS Registry Number	22006-84-4 [1]
Molecular Formula	C ₂₁ H ₂₃ N ₇ O ₆ [2] [1]
Molecular Weight	469.45 g/mol [2] [1]
Chemical Name	N-[4-[[1-(2-Amino-1,4-dihydro-4-oxo-6-pteridiny)ethyl]methylamino]benzoyl]-L-glutamic acid [1]
Bioactivity	Dihydrofolate reductase (DHFR) inhibitor and antifolate agent [2]

Proposed Handling and Storage Protocol

The following protocol synthesizes the minimal information found with standard best practices for handling research chemicals and cytotoxic compounds. **This protocol should be validated and refined by researchers through their own experimental data.**

Storage Conditions

Parameter	Specification	Rationale & Notes
Storage	Store under recommended conditions in the product's Certificate of Analysis (CoA) [2].	The CoA from the manufacturer is the definitive source for storage specifications.
Temperature	Room temperature (for continental US transport) [2].	For long-term storage, the specific recommended condition is not stated in search results. Stability data (e.g., ICH guidelines) must be consulted.
Form	Solid (yellow-orange microcrystals) [1].	Protect from light due to its colored nature and potential photosensitivity.
Handling Atmosphere	Inert atmosphere (e.g., Nitrogen) is recommended.	To prevent oxidation or moisture uptake, especially if the compound is hygroscopic or oxygen-sensitive.

Safe Handling Procedures

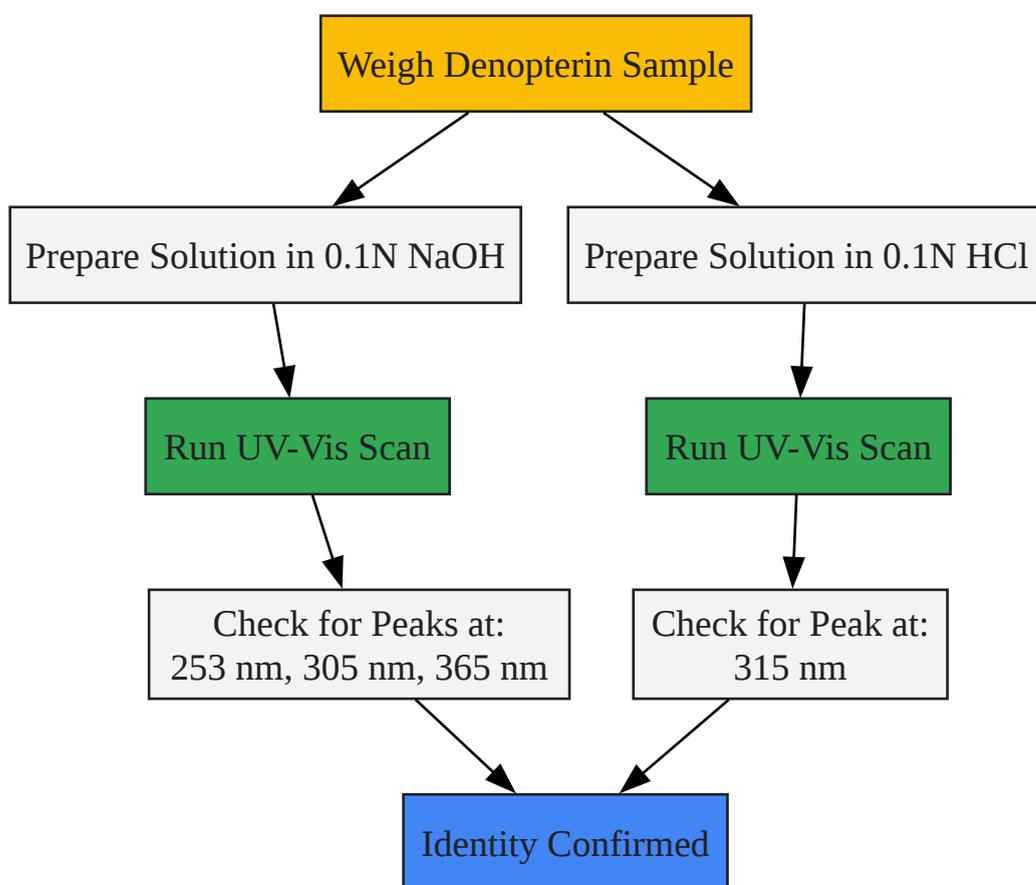
- **Personal Protective Equipment (PPE):** Standard laboratory PPE is required: lab coat, safety glasses, and suitable gloves (e.g., nitrile).
- **Cytotoxin Precautions:** As **Denopterin** is an **antimetabolite with toxic effects on cells and is used for cancer research**, it should be treated as a potential health hazard [2]. Handling should be performed in a **fume hood or biosafety cabinet** to prevent inhalation of powders or aerosols.
- **Documentation:** Always refer to the **Safety Data Sheet (SDS)** for detailed hazard information, first-aid measures, and spill procedures, which was not located in the search results.

Analytical Methods for Characterization

To confirm the identity and purity of **Denopterin** upon receipt and during storage, the following methods can be employed. The specific parameters below are from the literature.

Method	Condition	Absorption Maxima (λ_{max})	Application
Ultraviolet-Visible (UV-Vis) Spectroscopy	0.1 N NaOH	253 nm, 305 nm, 365 nm [1]	Identity confirmation and assay.
Ultraviolet-Visible (UV-Vis) Spectroscopy	0.1 N HCl	315 nm [1]	Identity confirmation.

Experimental Workflow for Analysis: The diagram below outlines a general workflow for analyzing and confirming the identity of a received **Denopterin** sample.



[Click to download full resolution via product page](#)

Critical Information Gaps and Next Steps

The search results lack the detailed information required for a complete application note. To establish a robust protocol, you should actively seek the following:

- **Obtain the Certificate of Analysis (CoA) and Safety Data Sheet (SDS):** Contact the supplier directly to obtain these documents. The CoA will provide lot-specific data and **precise storage conditions**, while the SDS is critical for understanding hazards and safe handling procedures.
- **Conduct Stability Studies:** Perform systematic stability testing under various conditions (e.g., temperature, humidity, light) as per **ICH Q1A and Q1B guidelines** [3]. This will generate the data needed to define definitive storage specifications and shelf life.
- **Develop Specific Assay Methods:** While basic UV characteristics are known [1], developing and validating specific quantitative methods (e.g., using HPLC) is necessary for accurately determining purity and concentration.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Denopterin [drugfuture.com]
2. _product_DataBase_PeptideDB Denopterin [peptidedb.com]
3. Q1 Scientific's Stability Conference | Event | Cambrex Studies [cambrex.com]

To cite this document: Smolecule. [Denopterin handling and storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525642#denopterin-handling-and-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com